

# 4,7-Dibromo-5,6-difluorobenzo[c]thiadiazole molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4,7-Dibromo-5,6-difluorobenzo[c]  
[1,2,5]thiadiazole

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An In-depth Technical Guide to the Molecular Weight of 4,7-Dibromo-5,6-difluorobenzo[c]thiadiazole

## Introduction

4,7-Dibromo-5,6-difluorobenzo[c][1][2][3]thiadiazole is a halogenated benzothiadiazole derivative. Compounds of this class are of significant interest to researchers in materials science and drug development. They often serve as building blocks in the synthesis of organic semiconductors used in photovoltaic devices and light-emitting diodes.[4] The precise molecular weight is a fundamental physical constant, critical for accurate stoichiometric calculations in chemical reactions, material characterization, and drug formulation. This guide provides a detailed breakdown of its molecular weight calculation, relevant experimental methodologies, and a visual representation of its elemental composition.

## Molecular Formula and Structure

The chemical formula for 4,7-Dibromo-5,6-difluorobenzo[c]thiadiazole is  $C_6Br_2F_2N_2S$ . [5] This formula indicates that each molecule is composed of:

- Six Carbon (C) atoms
- Two Bromine (Br) atoms

- Two Fluorine (F) atoms
- Two Nitrogen (N) atoms
- One Sulfur (S) atom

## Calculation of Molecular Weight

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the standard atomic weights of the constituent elements, which are weighted averages of the masses of their naturally occurring isotopes.<sup>[6]</sup>

The final calculated molecular weight of 4,7-Dibromo-5,6-difluorobenzo[c]thiadiazole is approximately 329.95 g/mol .

## Data Presentation: Elemental Composition and Atomic Weights

The following table summarizes the atomic weight data for each element present in the compound.

Element	Symbol	Quantity	Standard Atomic Weight ( g/mol )	Total Contribution ( g/mol )
Carbon	C	6	12.011 <sup>[7][8]</sup>	72.066
Bromine	Br	2	79.904 <sup>[1][2][9]</sup>	159.808
Fluorine	F	2	18.998 <sup>[10][11]</sup>	37.996
Nitrogen	N	2	14.007 <sup>[12][13]</sup>	28.014
Sulfur	S	1	32.06 <sup>[14][15]</sup>	32.060
Total	C <sub>6</sub> Br <sub>2</sub> F <sub>2</sub> N <sub>2</sub> S	329.944		

Note: The slight difference between the calculated total (329.944 g/mol ) and the commonly cited value (329.95 g/mol ) can arise from rounding differences or the use of monoisotopic

masses versus average atomic weights.

## Experimental Protocols: Molecular Weight Determination

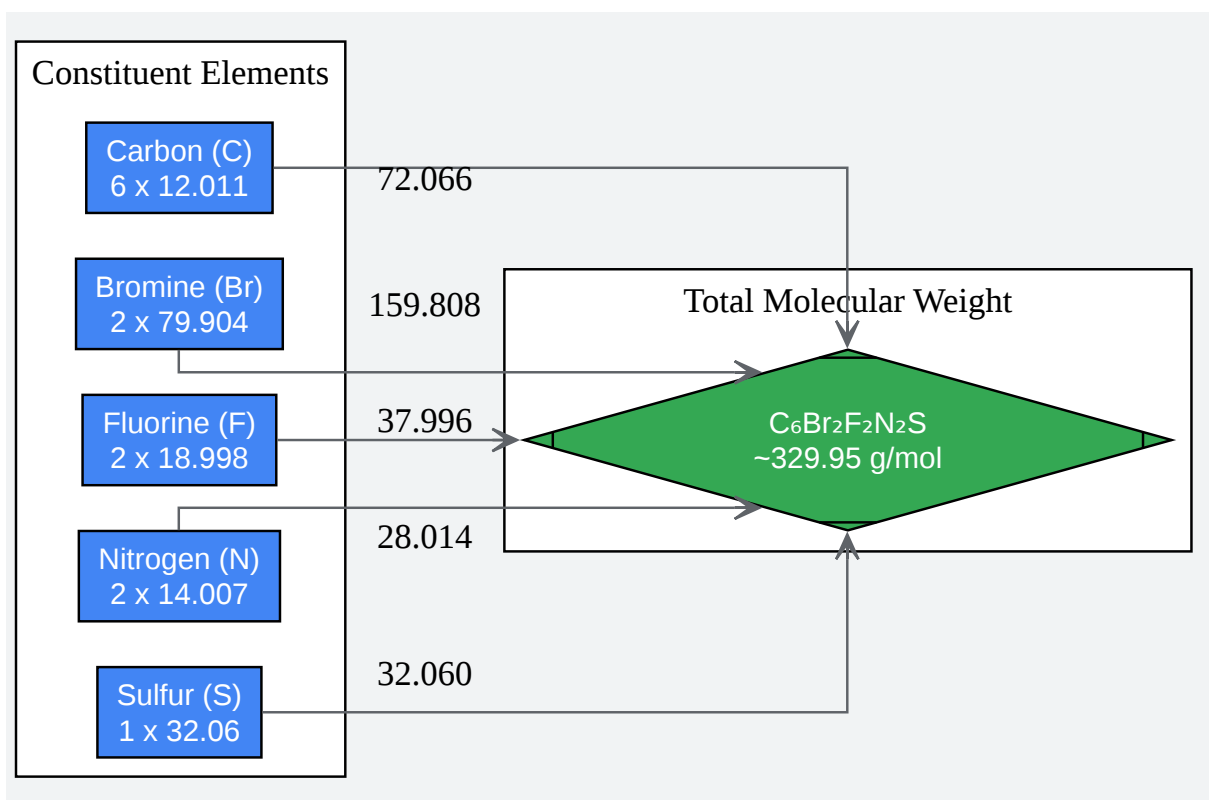
The molecular weight of a compound like 4,7-Dibromo-5,6-difluorobenzo[c]thiadiazole is typically confirmed experimentally using mass spectrometry.

### General Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A small quantity of the purified compound is dissolved in a suitable volatile solvent.
- **Ionization:** The sample solution is introduced into the mass spectrometer. A soft ionization technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI), is used to generate molecular ions with minimal fragmentation.
- **Mass Analysis:** The generated ions are accelerated into a high-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum.
- **Data Analysis:** The spectrum is analyzed to identify the peak corresponding to the molecular ion. For  $C_6Br_2F_2N_2S$ , the distinctive isotopic pattern of bromine (nearly equal abundance of isotopes  $^{79}Br$  and  $^{81}Br$ ) provides a clear signature, aiding in the confirmation of the molecular formula.<sup>[1]</sup> The high resolution of the instrument allows for a very precise mass measurement, which can be used to confirm the elemental composition.

### Visualization of Elemental Contribution

The following diagram illustrates the logical relationship between the individual elements and the final molecular weight of the compound.



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Caption: Elemental contributions to the total molecular weight.

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- To cite this document: BenchChem. [4,7-Dibromo-5,6-difluorobenzo[c]thiadiazole molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b597133#4-7-dibromo-5-6-difluorobenzo-c-thiadiazole-molecular-weight]

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